

Application of 5,5-Dimethyl-3-hexanone in Flavor and Fragrance Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,5-Dimethyl-3-hexanone

Cat. No.: B15492113

[Get Quote](#)

Introduction

5,5-Dimethyl-3-hexanone (CAS No. 5340-30-7) is an aliphatic ketone with potential applications in the flavor and fragrance industry. Ketones are a significant class of compounds that contribute to the aroma profiles of a wide variety of foods and natural products.^[1] This document provides an overview of the known characteristics of **5,5-Dimethyl-3-hexanone**, along with detailed protocols for its synthesis, purification, and sensory evaluation to guide researchers and professionals in drug development and flavor and fragrance research.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **5,5-Dimethyl-3-hexanone** is presented in Table 1. This data is essential for handling, storage, and for the design of analytical procedures.

Property	Value	Reference
CAS Number	5340-30-7	--INVALID-LINK--
Molecular Formula	C ₈ H ₁₆ O	--INVALID-LINK--
Molecular Weight	128.21 g/mol	--INVALID-LINK--
Appearance	Colorless to pale yellow liquid	Inferred from similar compounds
Boiling Point	151-152 °C (predicted)	--INVALID-LINK--
Density	0.815 g/cm ³ (predicted)	--INVALID-LINK--
Solubility	Soluble in organic solvents, limited solubility in water	Inferred from similar compounds

Application Notes

While specific organoleptic data for **5,5-Dimethyl-3-hexanone** is not extensively documented in publicly available literature, general characteristics of aliphatic ketones suggest potential flavor and fragrance profiles. Aliphatic ketones are known to contribute a range of notes, including fruity, floral, and buttery aromas. For instance, other hexanones and related ketones are utilized for their sweet, fruity, and waxy notes.

The application of **5,5-Dimethyl-3-hexanone** in flavor and fragrance formulations would require a thorough sensory evaluation to characterize its specific profile and determine its odor and taste thresholds. Its structural similarity to other commercially available ketones suggests it may be a valuable component in the creation of complex flavor and fragrance compositions.

Experimental Protocols

Protocol 1: Synthesis of 5,5-Dimethyl-3-hexanone via Oxidation of 5,5-Dimethyl-3-hexanol

This protocol describes a general method for the synthesis of a ketone by the oxidation of a secondary alcohol.

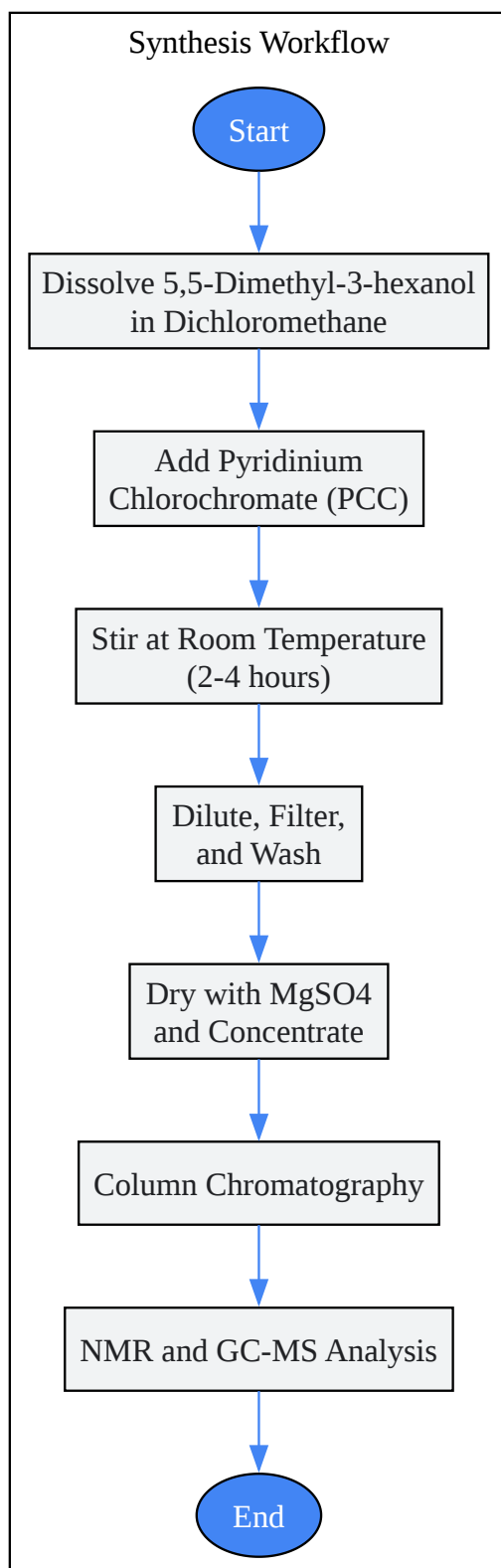
Materials:

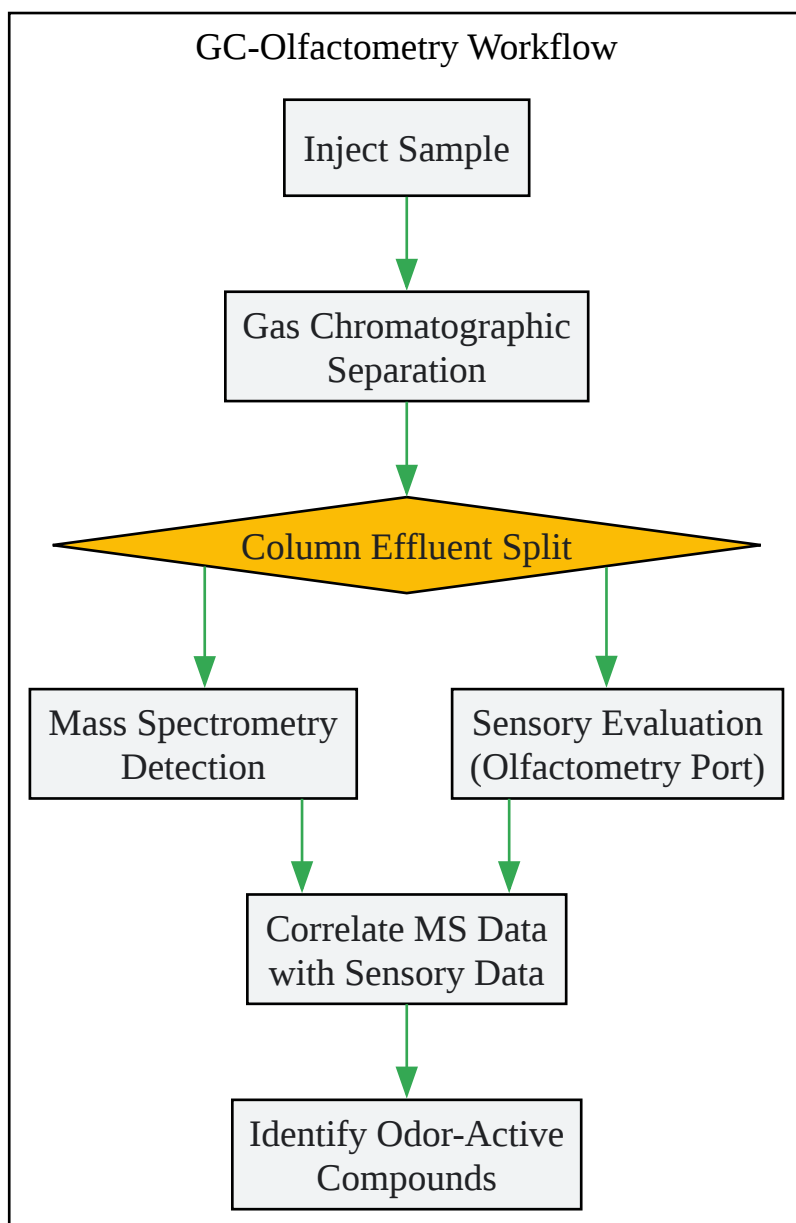
- 5,5-Dimethyl-3-hexanol
- Pyridinium chlorochromate (PCC) or other suitable oxidizing agent
- Dichloromethane (anhydrous)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for chromatography
- Sodium bisulfite solution
- Sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Glass column for chromatography

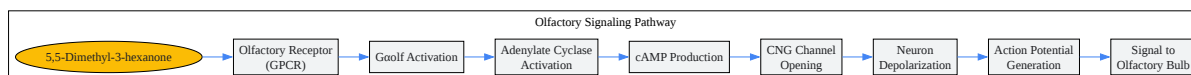
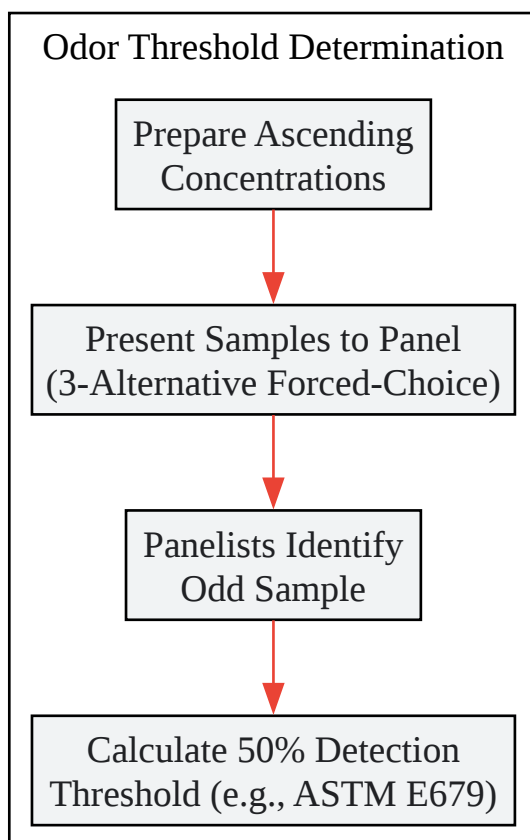
Procedure:

- Dissolve 5,5-Dimethyl-3-hexanol in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere.
- Add pyridinium chlorochromate (PCC) in one portion.
- Stir the mixture at room temperature for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).

- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Wash the filtrate sequentially with sodium bisulfite solution, sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **5,5-Dimethyl-3-hexanone**.
- Confirm the structure and purity of the final product using NMR and GC-MS analysis.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Olfactory Psychometric Functions for Homologous 2-Ketones - PMC
[pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application of 5,5-Dimethyl-3-hexanone in Flavor and Fragrance Research]. BenchChem, [2025]. [Online PDF]. Available at:
[https://www.benchchem.com/product/b15492113#application-of-5-5-dimethyl-3-hexanone-in-flavor-and-fragrance-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com